An In-depth Technical Guide to Ethyl 3-hydroxy-2-methoxybenzoate

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Ethyl 3-hydroxy-2-methoxybenzoate*
Cat. No.:	*B14026432*

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A Note on CAS Number 1261673-65-7: Publicly accessible chemical databases and scientific literature contain limited specific experimental data for **Ethyl 3-hydroxy-2-methoxybenzoate** under the CAS number 1261673-65-7. This guide has been constructed by leveraging data from structurally analogous compounds, established principles of organic chemistry, and predictive models to offer a comprehensive technical overview for research and development professionals. The insights provided are based on established knowledge of closely related chemical entities and are intended to serve as a foundational resource.

Core Physicochemical & Structural Characteristics

Ethyl 3-hydroxy-2-methoxybenzoate is a substituted aromatic ester. The core scaffold, a benzene ring, is functionalized with an ethyl ester, a hydroxyl group, and a methoxy group. The precise arrangement of these substituents dictates the molecule's electronic properties, reactivity, and potential biological activity. The interplay between the electron-donating hydroxyl and methoxy groups and the electron-withdrawing ethyl ester group creates a unique chemical environment.

Table 1: Comparison of Physicochemical Properties of Structurally Related Benzoates

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Property	Ethyl 3-hydroxybenzoate	Ethyl 2-methoxybenzoate	Ethyl 3-hydroxy-4-methoxybenzoate	Ethyl 3-hydroxy-2-methoxybenzoate (Predicted)
CAS Number	7781-98-8[1]	7335-26-4	148527-38-2[2]	1261673-65-7
Molecular Formula	C9H10O3[1]	C10H12O3	C10H12O4[2]	C10H12O4
Molecular Weight	166.17 g/mol [1] [3]	180.20 g/mol	196.20 g/mol [2]	196.20 g/mol
Appearance	Solid[1]	Solid	Not specified	Likely a solid or oil
Solubility	Soluble in water (720 mg/L at 25 °C for ethyl benzoate)[4]	Not specified	Not specified	Expected to have moderate solubility in organic solvents and limited solubility in water.
LogP	2.59 (for ethyl benzoate)[4]	Not specified	2.1[2]	Estimated to be between 2.0 and 2.5

Synthesis & Reactivity Profile

The synthesis of **Ethyl 3-hydroxy-2-methoxybenzoate** would likely proceed from a suitably substituted benzoic acid precursor. A common and effective method is the Fischer esterification of 3-hydroxy-2-methoxybenzoic acid with ethanol in the presence of a strong acid catalyst.

Proposed Synthetic Workflow

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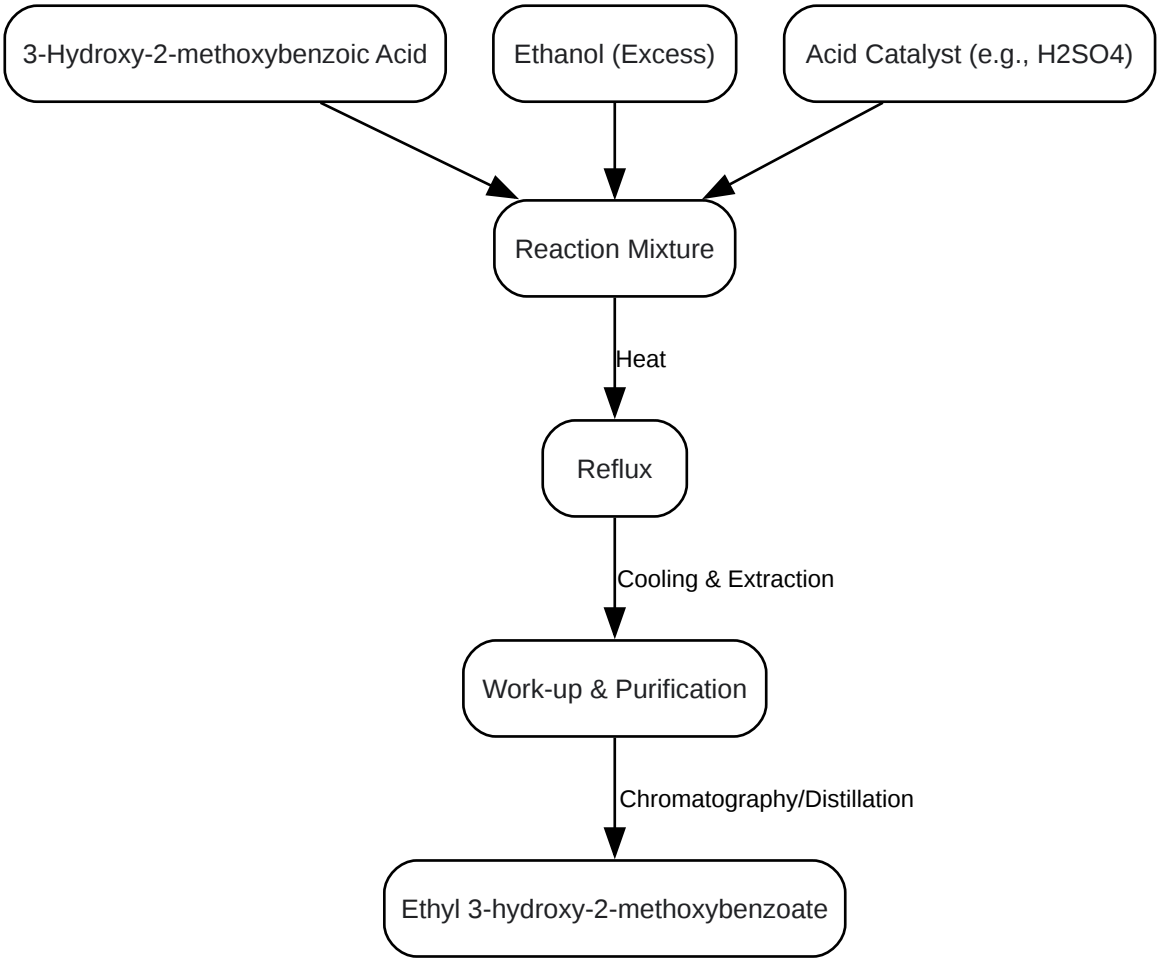


Figure 1: Proposed Synthesis of Ethyl 3-hydroxy-2-methoxybenzoate

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Caption: Figure 1: Proposed Synthesis of **Ethyl 3-hydroxy-2-methoxybenzoate**

Detailed Experimental Protocol: Fischer Esterification

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 1.0 equivalent of 3-hydroxy-2-methoxybenzoic acid in 10-20 equivalents of anhydrous ethanol.
- Catalyst Addition: Slowly add a catalytic amount (e.g., 0.1 equivalents) of concentrated sulfuric acid to the stirred solution.
- Reflux: Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).

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- Work-up: After completion, cool the mixture to room temperature. Neutralize the excess acid with a saturated solution of sodium bicarbonate.
- Extraction: Extract the product into an organic solvent such as ethyl acetate. Wash the organic layer with brine, dry over anhydrous sodium sulfate, and filter.
- Purification: Concentrate the solvent under reduced pressure. The crude product can be purified by column chromatography on silica gel or by vacuum distillation.

Reactivity Insights

- Phenolic Hydroxyl Group: The hydroxyl group is acidic and can be deprotonated with a base. It is also a nucleophile and can undergo O-alkylation or O-acylation.
- Ester Group: The ethyl ester can be hydrolyzed back to the carboxylic acid under acidic or basic conditions. It can also undergo transesterification in the presence of another alcohol and a suitable catalyst.
- Aromatic Ring: The hydroxyl and methoxy groups are ortho, para-directing activators, making the aromatic ring susceptible to electrophilic substitution at positions 4 and 6.

Applications in Medicinal Chemistry & Drug Development

The structural motifs present in **Ethyl 3-hydroxy-2-methoxybenzoate** are of significant interest in drug discovery. The methoxy and hydroxyl groups can profoundly influence a molecule's binding to biological targets, as well as its pharmacokinetic properties.

- Role of the Methoxy Group: The methoxy group is prevalent in many natural product-derived drugs. It can enhance ligand-target binding, improve physicochemical properties, and favorably modulate ADME (Absorption, Distribution, Metabolism, and Excretion) parameters. [5]
- Impact of the Hydroxyl Group: The hydroxyl group can participate in hydrogen bonding interactions with protein targets, which is crucial for molecular recognition and binding affinity.[6] Tertiary alcohols, in particular, can improve metabolic stability by preventing further oxidation.[7]

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- Potential as a Scaffold: Substituted benzoates are key intermediates in the synthesis of various pharmaceuticals. For instance, a related compound, methyl 3-hydroxy-4-methoxybenzoate, is a starting material for the synthesis of the anticancer drug Gefitinib.[8]
- Antimicrobial Potential: Phenolic compounds, including substituted benzoates like ethyl 3,4-dihydroxybenzoate, have been shown to potentiate the activity of antibiotics by inhibiting bacterial efflux pumps.[9]

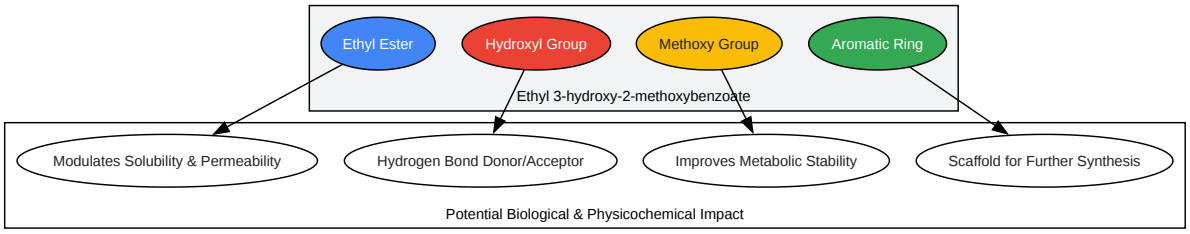


Figure 2: Key Structural Features and Their Potential Roles

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Caption: Figure 2: Key Structural Features and Their Potential Roles

Spectroscopic Characterization

While specific spectra for CAS 1261673-65-7 are not available, the expected spectroscopic data can be predicted based on its structure and data from analogous compounds.

Table 2: Predicted Spectroscopic Data

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Technique	Expected Features
^{1}H NMR	- Aromatic protons (3H) in the range of δ 6.5-7.5 ppm. - Ethyl group signals: a quartet around δ 4.3 ppm (2H) and a triplet around δ 1.3 ppm (3H). - Methoxy group singlet around δ 3.8 ppm (3H). - A broad singlet for the hydroxyl proton (1H), which is exchangeable with D_2O.
^{13}C NMR	- Carbonyl carbon of the ester around δ 165-170 ppm. - Aromatic carbons in the range of δ 110-160 ppm. - Ethyl group carbons: -CH_2 around δ 60 ppm and -CH_3 around δ 14 ppm. - Methoxy carbon around δ 55 ppm.
IR Spectroscopy	- A broad O-H stretch from the hydroxyl group around 3300-3500 cm^{-1}. - A strong C=O stretch from the ester around 1700-1730 cm^{-1}. - C-O stretches from the ester and methoxy group in the range of 1000-1300 cm^{-1}. - Aromatic C=C stretches around 1450-1600 cm^{-1}.
Mass Spectrometry	- A molecular ion peak $[M]^+$ corresponding to the molecular weight of 196.20. - Common fragmentation patterns would involve the loss of the ethoxy group (-OC_2H_5) or the ethyl group (-C_2H_5).

Safety & Handling

As specific toxicological data for **Ethyl 3-hydroxy-2-methoxybenzoate** is unavailable, it is prudent to handle this compound with the care afforded to other laboratory chemicals. General safety precautions for related benzoates include:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye protection.[10][11]

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- Handling: Use in a well-ventilated area or under a chemical fume hood.[12] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[10] Keep away from heat, sparks, and open flames.[11][13]
- First Aid:
  - In case of skin contact: Wash off with soap and plenty of water.[14]
  - In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.[14]
  - If inhaled: Move person into fresh air.[14]
  - If swallowed: Rinse mouth with water. Do not induce vomiting.[12]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[13]

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